

Sensory Panel Evaluation of 2-Vinylpyrazine: A Comparative Guide to Aroma Thresholds

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Compound of Interest

Compound Name: 2-Vinylpyrazine

Cat. No.: B179392

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For researchers, scientists, and professionals in drug development, understanding the sensory impact of volatile compounds is paramount. This guide provides a comparative framework for the sensory panel evaluation of **2-Vinylpyrazine**, a compound noted for its nutty and green-burnt aroma. While a specific, universally recognized aroma threshold for **2-Vinylpyrazine** is not readily available in published literature, this document outlines the established methodologies for its determination and compares the aroma thresholds of other structurally related pyrazine compounds. This information is crucial for flavor and fragrance formulation, off-flavor analysis, and understanding the chemosensory aspects of active pharmaceutical ingredients.

Comparative Aroma Thresholds of Pyrazine Derivatives

The following table summarizes the odor detection thresholds of various pyrazine compounds in water, providing a comparative context for the potential sensory potency of **2-Vinylpyrazine**. The thresholds, presented in parts per billion (ppb), illustrate the wide range of sensory impact exhibited by this class of compounds. Alkoxy-substituted pyrazines tend to have the lowest odor thresholds.[\[1\]](#)

Compound Name	Odor Detection Threshold (in water, ppb)	Predominant Aroma Characteristics
2-Methylpyrazine	60,000	Green, nutty, cocoa, musty, potato
2-Ethylpyrazine	6,000	Musty, nutty, buttery, peanut
2,3-Dimethylpyrazine	2,500	Green, nutty, potato, cocoa, coffee, caramel
2,5-Dimethylpyrazine	800	Chocolate, roasted nuts, earthy
2,6-Dimethylpyrazine	200	Chocolate, roasted nuts, fried potato
2,3,5-Trimethylpyrazine	400	Nutty, baked potato, roasted peanut, cocoa
2,3,5,6-Tetramethylpyrazine	1,000	Weak, nutty, musty, chocolate
2-Ethyl-5-methylpyrazine	100	Nutty, roasted, somewhat "grassy"
2-Methoxy-3-methylpyrazine	3	Roasted peanuts, hazelnuts, almond
2-Ethyl-3,5-dimethylpyrazine	1	Cocoa, chocolate, nutty (burnt almond)
2-Ethyl-3-methylpyrazine	0.4	Potato, burnt nutty, roasted, cereal, earthy
2-Ethyl-3,6-dimethylpyrazine	0.4	Cocoa, chocolate, nutty (burnt almond, filbert-hazelnut)
2-Ethyl-3-methoxypyrazine	0.4	
2-Methoxy-3-methyl-5-(2-methylbutyl)pyrazine	0.00001	

Experimental Protocol for Aroma Threshold Determination

The following is a detailed methodology for determining the aroma detection threshold of a compound like **2-Vinylpyrazine** using a trained sensory panel. This protocol is based on established sensory evaluation techniques.

1. Panelist Selection and Training:

- Recruitment: Recruit 10-20 individuals with no known olfactory dysfunctions.
- Screening: Screen panelists for their ability to detect and describe basic odors (e.g., sweet, sour, bitter, salty, umami, and a range of common aromatic compounds).
- Training: Train the selected panelists to recognize and rate the intensity of the target aroma (**2-Vinylpyrazine**) and other reference pyrazines. This involves familiarization with the specific aroma characteristics and the rating scale to be used.

2. Sample Preparation:

- Stock Solution: Prepare a stock solution of high-purity **2-Vinylpyrazine** in a suitable solvent (e.g., deodorized water or ethanol, depending on solubility and application).
- Serial Dilutions: Prepare a series of dilutions from the stock solution, typically in ascending order of concentration (e.g., logarithmic or geometric series). The concentration range should bracket the expected threshold.
- Presentation: Present the samples in amber or opaque glass vials with Teflon-lined caps to prevent adsorption and photodegradation. Each vial should contain the same volume of liquid.

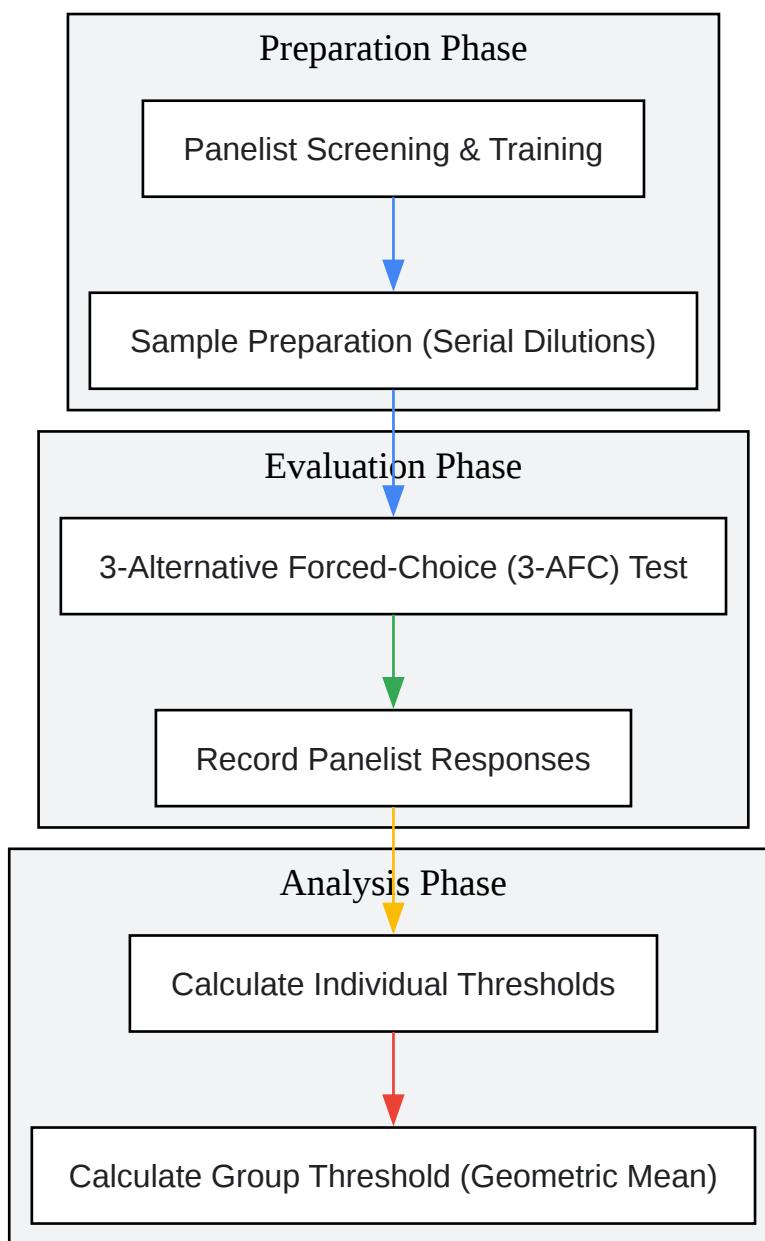
3. Sensory Evaluation Procedure (3-Alternative Forced-Choice - 3-AFC):

- Test Setup: For each panelist at each concentration level, present a set of three samples. Two of the samples are blanks (solvent only), and one contains the diluted **2-Vinylpyrazine**. The order of presentation should be randomized.

- Evaluation: Panelists are instructed to sniff each sample and identify the one that is different from the other two.
- Data Collection: Record whether the panelist correctly identified the sample containing the odorant.

4. Data Analysis and Threshold Calculation:

- Individual Threshold: The individual threshold for each panelist is typically defined as the concentration at which they can correctly identify the odd sample a certain percentage of the time (e.g., 50% of the time, corrected for chance).
- Group Threshold: The group threshold is calculated as the geometric mean of the individual thresholds. This helps to normalize the data, as olfactory sensitivity can vary significantly among individuals.



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Caption: Workflow for determining the aroma threshold of **2-Vinylpyrazine**.

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References

- 1. researchgate.net [researchgate.net]
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